

Application Notes and Protocols for IMD-0560 In Vivo Studies

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution and preparation of **IMD-0560** for in vivo research applications. **IMD-0560** is a selective inhibitor of IkB kinase β (IKK β), a critical component of the NF-kB signaling pathway.[1][2] By inhibiting IKK β , **IMD-0560** prevents the phosphorylation of IkB α , which in turn blocks the nuclear translocation of the NF-kB p65 subunit and subsequent inflammatory and pro-survival gene expression.[2][3] These application notes are intended to guide researchers in preparing **IMD-0560** for preclinical animal studies.

Physicochemical Properties of IMD-0560

A summary of the key physicochemical properties of **IMD-0560** is presented in the table below. Understanding these properties is crucial for proper handling, storage, and formulation.

Property	Value	Reference
Molecular Formula	C15H8BrF6NO2	[1][2]
Molecular Weight	428.12 g/mol	[1][2]
Appearance	White to off-white solid	[4]
CAS Number	439144-66-8	[1][4]



Solubility Data

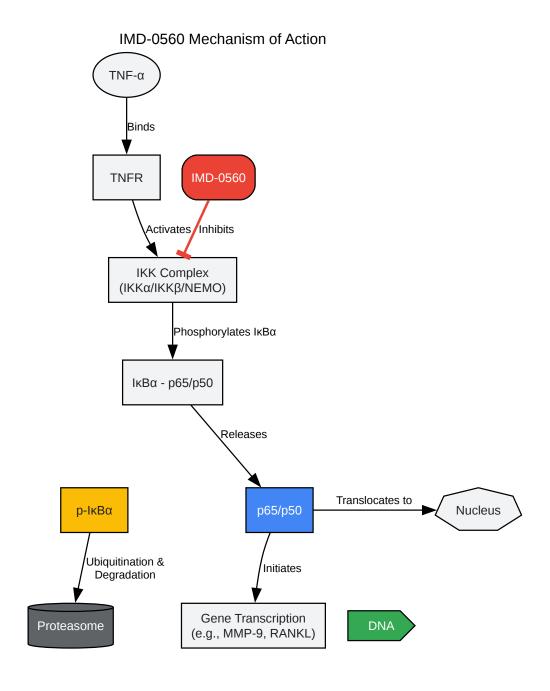
The solubility of **IMD-0560** in various common laboratory solvents is summarized below. It is important to note that **IMD-0560** is practically insoluble in water.[1]

Solvent	Solubility	Reference
DMSO	86 mg/mL (200.87 mM)	[1]
Ethanol	22 mg/mL	[1]
0.1N NaOH (aq)	Soluble	[2]
Water	Insoluble	[1]

IMD-0560 Signaling Pathway

IMD-0560 targets the IkB/IKK signaling pathway, a central regulator of inflammation, immunity, and cell survival. The diagram below illustrates the mechanism of action of IMD-0560.





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